

An In-Depth Technical Guide on Chikusetsusaponin Ib: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chikusetsusaponin Ib

Cat. No.: B3029225

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This guide provides essential physicochemical data for **Chikusetsusaponin Ib**, a triterpenoid saponin of interest to researchers in pharmacology and natural product chemistry. The information is presented to support drug development and scientific investigation.

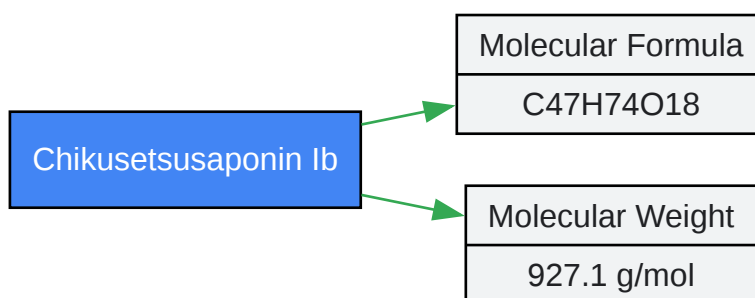
Physicochemical Data

The fundamental molecular properties of **Chikusetsusaponin Ib** are summarized below. This data is critical for experimental design, including dosage calculations, analytical method development, and interpretation of biological activity.

Property	Value
Molecular Formula	C ₄₇ H ₇₄ O ₁₈ [1] [2]
Molecular Weight	927.1 g/mol [1] [2]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound and its core molecular identifiers.



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Figure 1: Core molecular properties of **Chikusetsusaponin Ib**.

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References

- 1. Chikusetsu saponin Ib | C47H74O18 | CID 77916057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chikusetsu saponin Ib () for sale [vulcanchem.com]
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